

Introduction: Understanding the Parent Drug and its Active Counterpart

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Compound of Interest

Compound Name: *N*-Demethylivabradine

CAS No.: 215935-23-2

Cat. No.: B104516

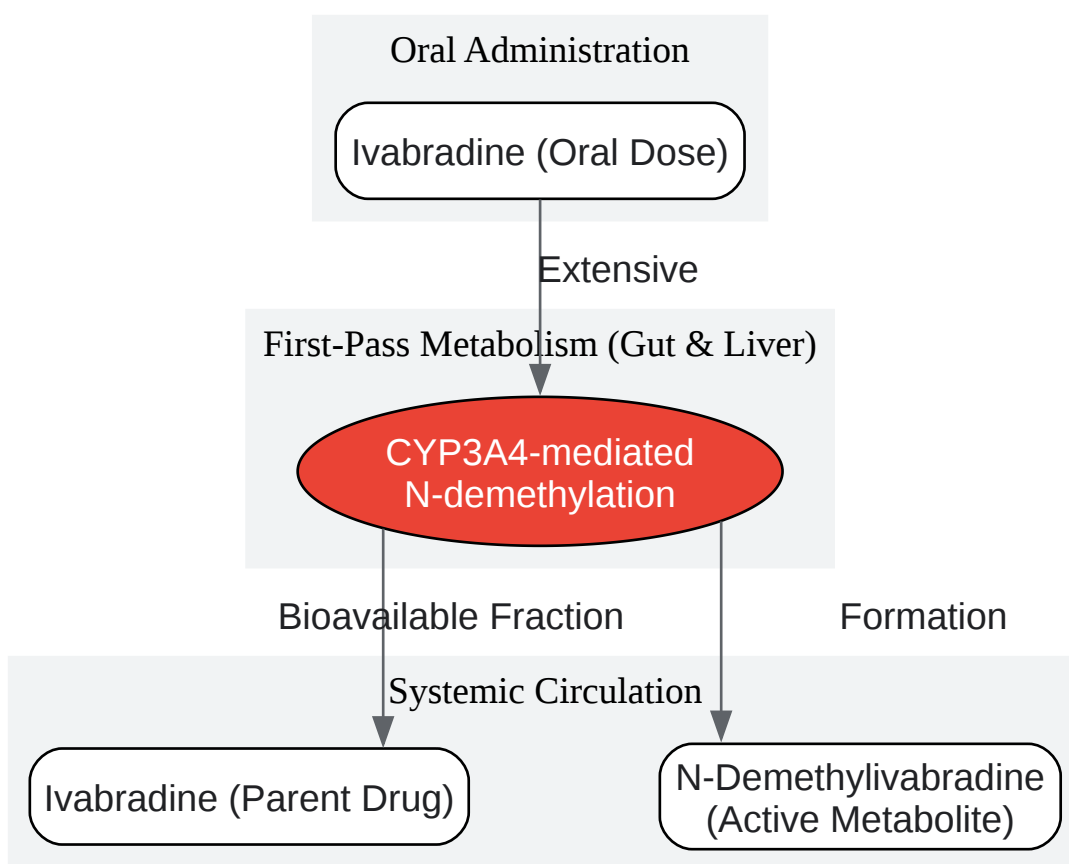
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Ivabradine is a heart rate-lowering agent prescribed for the treatment of stable heart failure and chronic stable angina.[1][2] Its therapeutic effect stems from a highly specific mechanism of action: the selective inhibition of the "funny" current (If) in the sinoatrial node of the heart.[3][4] This current is a key regulator of cardiac pacemaker activity, and by blocking it, ivabradine effectively reduces the heart rate without impacting myocardial contractility or ventricular repolarization.[2][3][4]

Following administration, ivabradine is extensively metabolized in the liver and intestines, primarily through the cytochrome P450 3A4 (CYP3A4) enzyme system.[5][6][7] This process yields several metabolites, with the most significant being the N-desmethylated derivative, S-18982, commonly known as **N-demethylivabradine**. [5][6] Crucially, this metabolite is not an inactive byproduct; it is pharmacologically active and equipotent to the parent drug, contributing significantly to the overall therapeutic effect.[6][7][8] This guide provides a detailed comparison of the pharmacokinetic profiles of ivabradine and **N-demethylivabradine**, offering insights for researchers and drug development professionals.

Metabolic Pathway: The Genesis of an Active Metabolite

The conversion of ivabradine to **N-demethylivabradine** is a classic example of Phase I metabolism. The CYP3A4 isoenzyme, located in the gut wall and liver, mediates the N-demethylation of ivabradine.[3][4][5] This metabolic step is responsible for a significant portion of ivabradine's first-pass effect, which contributes to its moderate absolute oral bioavailability of approximately 40%.[5][6] The resulting **N-demethylivabradine** is also a substrate for CYP3A4, undergoing further metabolism.[3][6] The relationship between the parent drug and its active metabolite is a critical factor in understanding the drug's overall pharmacodynamic profile and potential for drug-drug interactions, particularly with strong inhibitors or inducers of CYP3A4.[5][6][9]



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Caption: Metabolic conversion of ivabradine to **N-demethylivabradine**.

Comparative Pharmacokinetic Parameters

The distinct pharmacokinetic profiles of ivabradine and its active metabolite, **N-demethylivabradine**, dictate their relative contributions to the drug's efficacy and duration of action. The following table summarizes key parameters gathered from clinical studies.

Parameter	Ivabradine (Parent Drug)	N-Demethylivabradine (S-18982)	Key Insights & Causality
Absorption			
Tmax (fasting)	~1 hour[3][5][6]	Slower formation post-parent Tmax	Ivabradine is rapidly absorbed, while the metabolite's appearance is rate-limited by its formation from the parent drug.
Bioavailability	~40% (due to first-pass effect)[5][6]	N/A (formed post-absorption)	Extensive metabolism in the gut and liver by CYP3A4 limits the amount of unchanged ivabradine reaching systemic circulation.
Food Effect	Delays Tmax by ~1 hr; increases AUC by 20-40%[3][5][6]	N/A	Food enhances absorption and systemic exposure, hence the recommendation to administer ivabradine with meals.
Distribution			
Plasma Protein Binding	~70%[3][5][6]	Data not specified, but expected to be similar	Moderate protein binding allows for a sufficient unbound fraction to exert its pharmacological effect.
Volume of Distribution (Vd)	~100 L[3][5][6]	Data not specified	A relatively large volume of distribution indicates distribution

into tissues outside the plasma.

Metabolism

Primary Enzyme

CYP3A4[3][4][5]

CYP3A4[3][6]

Both parent and active metabolite are substrates for CYP3A4, highlighting the high potential for drug interactions.

Relative Concentration

Parent Drug

~40% of parent drug exposure[3][5][6]

Despite being a metabolite, it circulates at substantial concentrations, contributing significantly to the drug's effect.

Elimination

Effective Half-Life (t_{1/2})

~6 hours[3][5][6]

~11 hours[8]

The metabolite has a notably longer half-life, contributing to a more sustained heart rate reduction.

Distribution Half-Life

~2 hours[3][5][6]

Data not specified

This reflects the initial rapid distribution phase from plasma into tissues.

Total Clearance

~24 L/h[3][5][6]

Data not specified

This represents the volume of plasma cleared of the drug per unit of time through all elimination routes.

Excretion	Metabolites excreted via feces and urine in similar proportions; ~4% unchanged in urine[5][6]	Excreted as further metabolites	Elimination is primarily through metabolism, with renal clearance of the parent drug playing a minor role.
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Experimental Protocol: Simultaneous Quantification by LC-MS/MS

To accurately characterize the pharmacokinetics of both ivabradine and **N-demethylivabradine**, a robust and sensitive bioanalytical method is essential. Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) is the gold standard for this application.

Objective: To simultaneously measure the concentrations of ivabradine and **N-demethylivabradine** in human plasma.

1. Sample Preparation (Protein Precipitation)

- To a 100 µL aliquot of human plasma in a microcentrifuge tube, add 20 µL of an internal standard (IS) working solution (e.g., a deuterated analog of ivabradine).
- Vortex briefly to mix.
- Add 300 µL of acetonitrile to precipitate plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube or a 96-well plate.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 µL of the mobile phase and inject a portion into the LC-MS/MS system.

2. LC-MS/MS System & Conditions

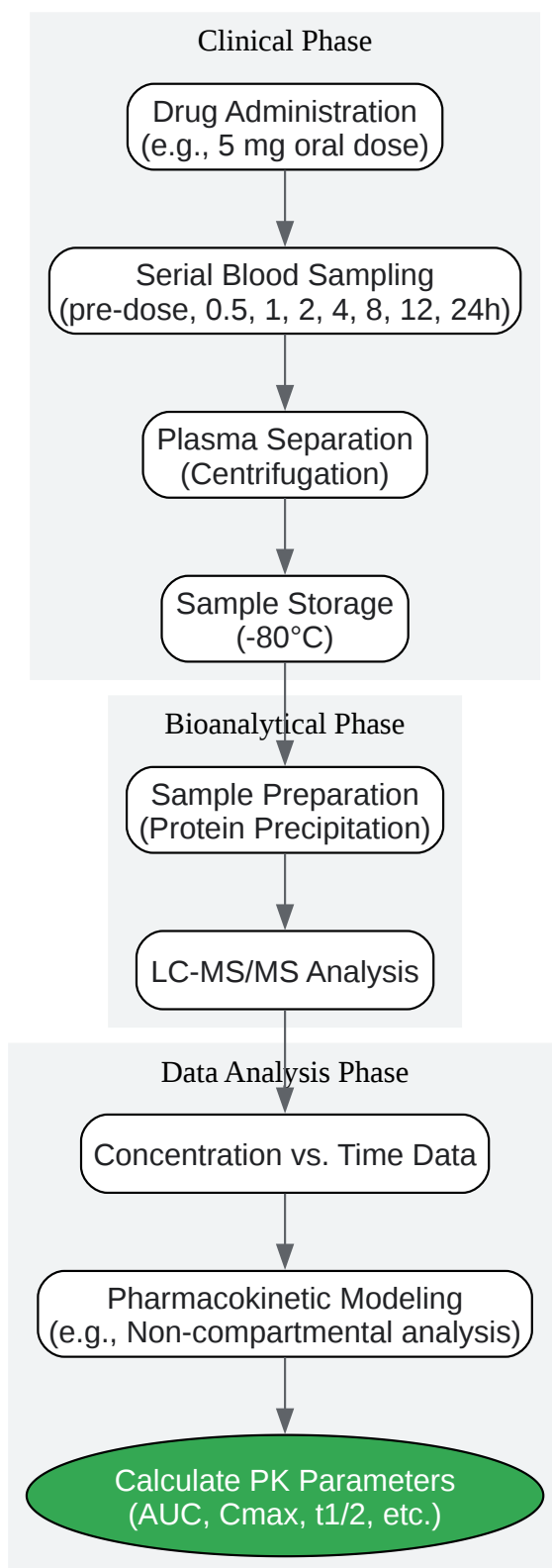
- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A reverse-phase C18 column (e.g., 50 x 2.1 mm, 3.5 μ m) is typically used.[\[10\]](#)
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 5 mM ammonium acetate with 0.2% formic acid) and an organic solvent (e.g., methanol or acetonitrile).[\[10\]](#)
- Flow Rate: 0.3 - 0.5 mL/min.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM).
 - MRM Transition for Ivabradine: m/z 469.2 $\rightarrow$ 177.2[\[9\]](#)
 - MRM Transition for **N-Demethylivabradine**: m/z 455.2 $\rightarrow$ 262.2[\[9\]](#)
 - MRM Transition for IS: (Specific to the chosen internal standard).

3. Data Analysis

- Construct calibration curves by plotting the peak area ratio of the analyte to the IS against the nominal concentration of the calibration standards.
- Use a weighted ($1/x^2$ or $1/x$) linear regression to fit the data.
- Quantify the concentrations of ivabradine and **N-demethylivabradine** in the quality control and unknown samples by interpolating their peak area ratios from the calibration curve.

Pharmacokinetic Study Workflow

The process of determining the pharmacokinetic profiles of ivabradine and its metabolite involves a series of well-defined steps, from volunteer participation to final data analysis.



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Caption: Workflow for a typical pharmacokinetic study.

Conclusion

The pharmacokinetic profiles of ivabradine and its active metabolite, **N-demethylivabradine**, are intrinsically linked. Ivabradine is characterized by rapid absorption and extensive first-pass metabolism, leading to moderate bioavailability. Its major metabolite, **N-demethylivabradine**, is formed via CYP3A4, circulates at a substantial concentration (approximately 40% of the parent drug), and exhibits equipotent pharmacological activity.[3][6] A key differentiating factor is the metabolite's longer elimination half-life, which likely contributes to a sustained therapeutic effect on heart rate reduction.[8] A comprehensive understanding of this parent-metabolite relationship is paramount for accurate dose optimization, predicting drug-drug interactions, and interpreting clinical outcomes in diverse patient populations.

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